

Cyclopentylphenylacetic acid CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Cyclopentylphenylacetic acid

Cat. No.: B1219947

[Get Quote](#)

An In-Depth Technical Guide to Cyclopentylphenylacetic Acid

For professionals in research, chemical synthesis, and pharmaceutical development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **Cyclopentylphenylacetic acid**, covering its fundamental chemical identifiers, experimental protocols for its synthesis and application, and visual representations of its role in synthetic pathways.

Core Chemical Identifiers

Cyclopentylphenylacetic acid, a derivative of phenylacetic acid, possesses a unique molecular structure that makes it a valuable intermediate in the synthesis of various organic molecules, particularly in the pharmaceutical industry. A summary of its key chemical identifiers is presented below for easy reference.

Identifier Type	Value
CAS Number	3900-93-4[1][2][3][4]
IUPAC Name	2-cyclopentyl-2-phenylacetic acid[4]
Synonyms	Cyclopentylphenylacetic acid, α - Phenylcyclopentaneacetic acid[1][4]
Molecular Formula	C13H16O2[1]
Molecular Weight	204.27 g/mol [1]
InChI	1S/C13H16O2/c14-13(15)12(11-8-4-5-9-11)10-6-2-1-3-7-10/h1-3,6-7,11-12H,4-5,8-9H2,(H,14,15)[3][4]
InChIKey	BCJIDGDYYYBNNB-UHFFFAOYSA-N[3]
SMILES	<chem>OC(=O)C(C1CCCC1)c2ccccc2</chem> [3]
PubChem CID	98014[1][4]
EC Number	223-454-3[3][4]
MDL Number	MFCD00001379[1][3][4]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. The following protocols provide a general framework for the synthesis of **Cyclopentylphenylacetic acid** and its application in the development of soft anticholinergic agents.

Synthesis of Cyclopentylphenylacetic Acid via Hydrolysis of Cyclopentylphenylacetonitrile

This protocol is adapted from the general synthesis of phenylacetic acids.

Materials:

- Cyclopentylphenylacetonitrile

- Sulfuric acid (concentrated)
- Water
- Sodium carbonate
- Diethyl ether
- Hydrochloric acid (concentrated)
- Standard laboratory glassware for reflux and extraction

Procedure:

- A mixture of water and concentrated sulfuric acid is prepared in a round-bottom flask equipped with a reflux condenser and a mechanical stirrer.
- Cyclopentylphenylacetonitrile is slowly added to the acidic solution.
- The mixture is heated under reflux with continuous stirring for several hours to ensure complete hydrolysis of the nitrile to the carboxylic acid.
- After cooling, the reaction mixture is poured into cold water, leading to the precipitation of crude **Cyclopentylphenylacetic acid**.
- The crude product is collected by filtration and washed with water.
- For purification, the crude acid is dissolved in an aqueous solution of sodium carbonate.
- The basic solution is then washed with diethyl ether to remove any unreacted nitrile or other non-acidic impurities.
- The aqueous layer is acidified with concentrated hydrochloric acid to precipitate the purified **Cyclopentylphenylacetic acid**.
- The purified product is collected by filtration, washed with cold water, and dried under vacuum.

Application in the Synthesis of a Soft Glycopyrrolate Analog

Cyclopentylphenylacetic acid serves as a key precursor in the synthesis of soft anticholinergics, which are designed to have a localized effect and be rapidly metabolized to inactive forms, thereby reducing systemic side effects.^[1]

Materials:

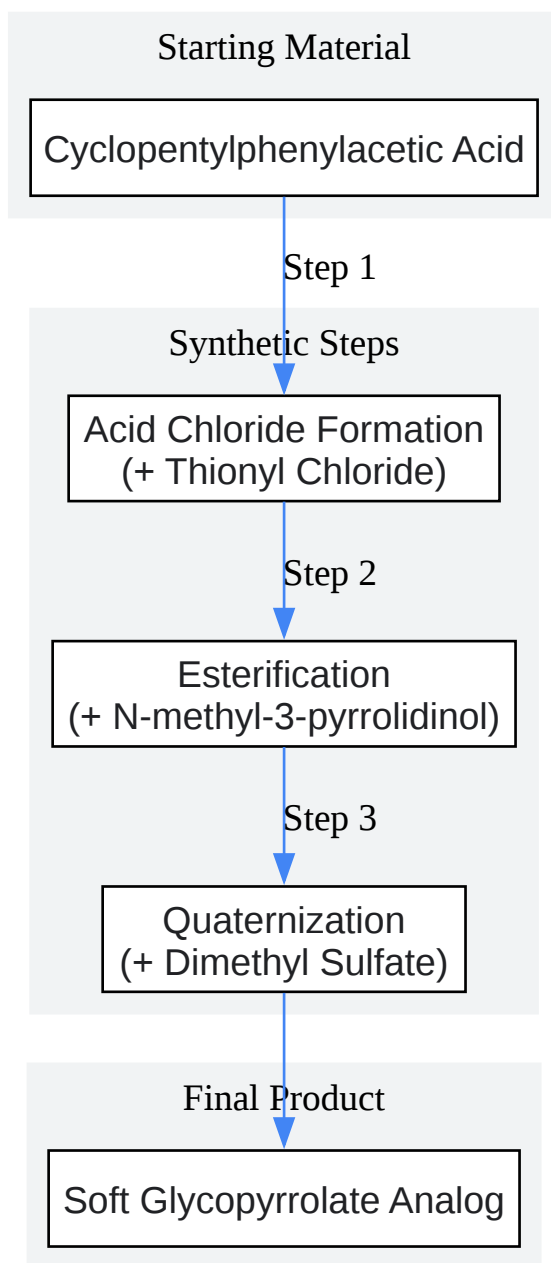
- **Cyclopentylphenylacetic acid**
- Thionyl chloride or oxalyl chloride
- N-methyl-3-pyrrolidinol
- Anhydrous solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Dimethyl sulfate

Procedure:

- **Acid Chloride Formation:** **Cyclopentylphenylacetic acid** is converted to its more reactive acid chloride derivative by reacting it with thionyl chloride or oxalyl chloride in an anhydrous solvent.
- **Esterification:** The resulting cyclopentylphenylacetyl chloride is then reacted with N-methyl-3-pyrrolidinol in the presence of a tertiary amine base to form the corresponding ester.^[1]
- **Quaternization:** The tertiary amine of the ester is subsequently quaternized by reaction with dimethyl sulfate to yield the final soft glycopyrrolate analog.^[1]

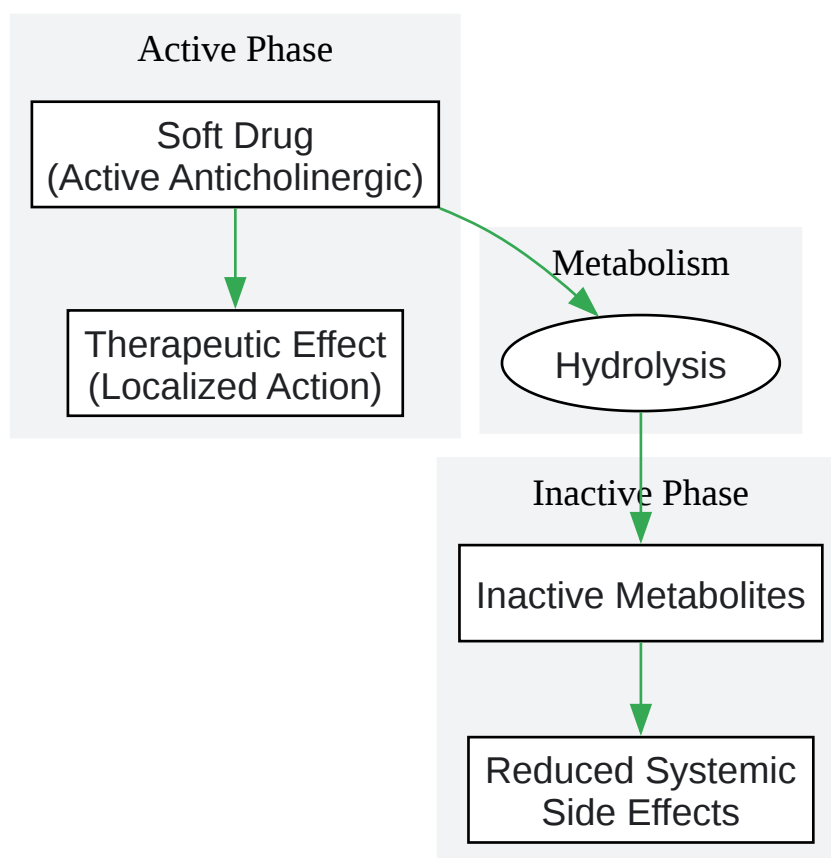
Visualizing Synthetic and Conceptual Pathways

Graphical representations of workflows and concepts can significantly enhance understanding. The following diagrams, generated using the DOT language, illustrate the synthetic application of **Cyclopentylphenylacetic acid** and the underlying principle of soft drugs.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for a soft glycopyrrolate analog.



[Click to download full resolution via product page](#)

Caption: The "soft drug" concept.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Design, synthesis, and pharmacological evaluation of soft glycopyrrolate and its analog - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Soft drugs. 12: Design, syntheses and evaluation of soft anticholinergics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Novel 'soft' anticholinergic agents - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Cyclopentylphenylacetic acid CAS number and chemical identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219947#cyclopentylphenylacetic-acid-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com